

# An In-depth Technical Guide to the Chemical Composition of Pevikon C-870

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pevikon*

Cat. No.: *B1216278*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical composition of **Pevikon C-870**, a commercial polymer. The information is presented to meet the needs of researchers and scientists in understanding the fundamental properties of this material.

## Core Chemical Composition

**Pevikon C-870** is the trade name for a copolymer primarily composed of vinyl chloride and vinyl acetate.<sup>[1]</sup> It is identified by the Chemical Abstracts Service (CAS) number 9003-22-9.<sup>[1]</sup> This places it in the category of vinyl resins, a widely used class of thermoplastics.

The polymer chain consists of repeating monomer units of vinyl chloride and vinyl acetate, arranged in a random sequence. The inclusion of vinyl acetate as a comonomer modifies the properties of the polymer compared to a pure polyvinyl chloride (PVC) homopolymer, typically increasing flexibility and improving solubility in certain solvents.

While a specific datasheet for **Pevikon C-870** from the manufacturer, INOVYN, is not publicly available, data for a representative vinyl chloride/vinyl acetate copolymer with the same CAS number provides the following quantitative composition:

Component	Percentage by Weight
Vinyl Chloride	~88%
Vinyl Acetate	~12%

Note: This data is based on a technical datasheet for a generic vinyl chloride/vinyl acetate copolymer with CAS number 9003-22-9 and should be considered representative of **Pevikon C-870**.

The general chemical structure can be represented as a random copolymer of the two monomer units.

## Inapplicability of Biological Frameworks

It is crucial to note for the target audience that concepts such as signaling pathways and drug development experimental protocols are not applicable to **Pevikon C-870**. This material is a synthetic, inert polymer designed for material applications and does not possess biological activity or interact with physiological signaling cascades.

## Physicochemical Characterization and Analytical Protocols

The characterization of **Pevikon C-870** relies on standard analytical techniques for polymers to determine its structure, composition, molecular weight, and thermal properties. The following outlines typical experimental methodologies used for such materials.

### Compositional Analysis

Protocol:

- **Fourier-Transform Infrared Spectroscopy (FTIR):** To confirm the presence of functional groups corresponding to both vinyl chloride (C-Cl stretching) and vinyl acetate (C=O and C-O stretching). A thin film of the polymer is cast from a suitable solvent (e.g., tetrahydrofuran) onto a salt plate (e.g., KBr) and the infrared spectrum is recorded.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can be used to determine the precise ratio of the two monomer units in the copolymer chain. The polymer is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ), and the spectrum is acquired. The relative integrals of the proton or carbon signals unique to each monomer are used to calculate the compositional ratio.

## Molecular Weight Determination

Protocol:

- Gel Permeation Chromatography (GPC): This is the standard method for determining the molecular weight distribution (including number average molecular weight,  $M_n$ , weight average molecular weight,  $M_w$ , and polydispersity index, PDI) of polymers. A solution of the polymer in a suitable solvent (e.g., THF) is passed through a column packed with porous gel. The elution time is inversely proportional to the hydrodynamic volume of the polymer chains, allowing for the determination of the molecular weight distribution relative to known standards (e.g., polystyrene).

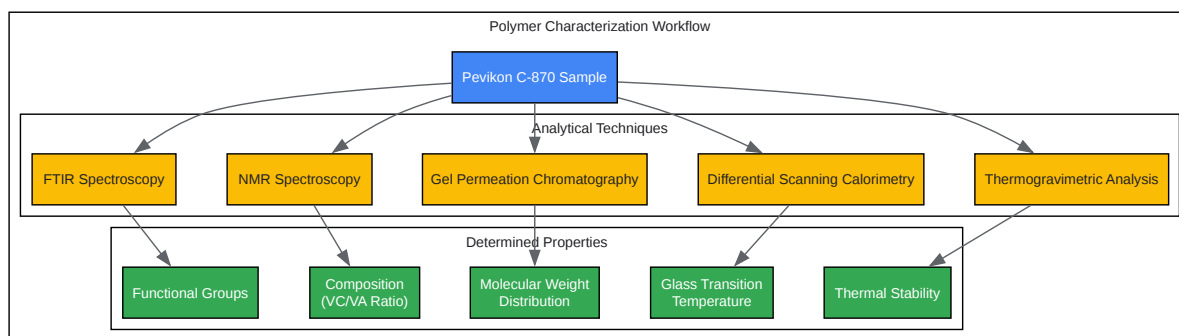
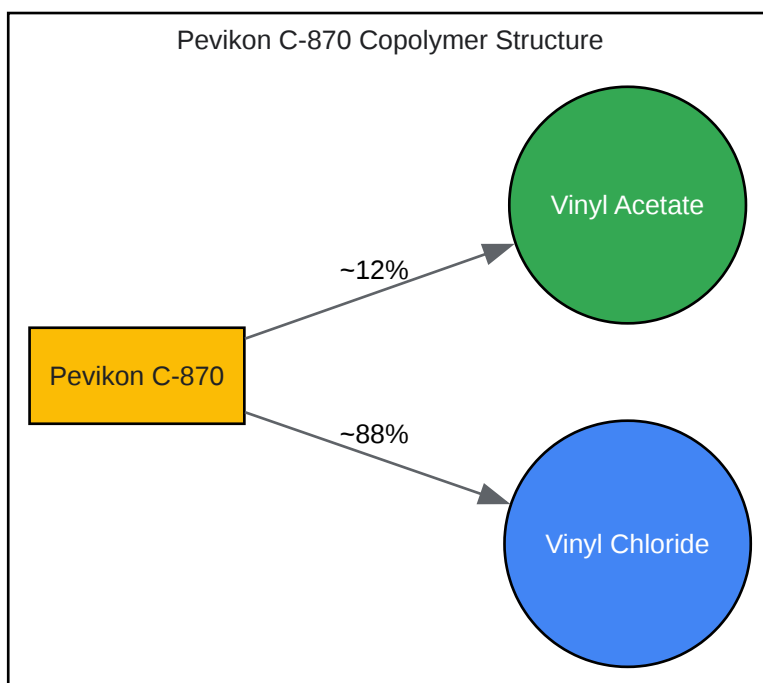
## Thermal Properties Analysis

Protocol:

- Differential Scanning Calorimetry (DSC): To determine the glass transition temperature ( $T_g$ ), a key characteristic of amorphous polymers. A small sample of the polymer is heated at a controlled rate in a DSC instrument, and the change in heat flow is measured. The  $T_g$  is observed as a step change in the baseline of the thermogram.
- Thermogravimetric Analysis (TGA): To assess the thermal stability and decomposition profile of the polymer. A sample is heated in a controlled atmosphere (e.g., nitrogen or air), and its weight loss is monitored as a function of temperature. This provides information on the onset of degradation and the presence of any volatile components.

## Visualizations

The following diagrams illustrate the conceptual structure of **Pevikon C-870** and a typical analytical workflow for its characterization.



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## References

- 1. Pevikon - PubChem [pubchem.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)